

Anigorufone CAS number and chemical structure

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Compound of Interest

Compound Name: Anigorufone

Cat. No.: B158205

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An in-depth technical guide to **Anigorufone** for researchers, scientists, and drug development professionals.

Core Compound Details

Compound Name: **Anigorufone**

CAS Number: 56252-32-5[1][2][3][4]

Chemical Structure:

- IUPAC Name: 2-hydroxy-9-phenylphenalen-1-one[2]
- Molecular Formula: C₁₉H₁₂O₂[1][2]
- Molecular Weight: 272.30 g/mol [1][3][4]
- Synonyms: 2-hydroxy-9-phenyl-1H-phenalen-1-one, **Anigorufone**[2][4]

Physical Properties:

- Appearance: Solid[5]
- Melting Point: 123 - 125 °C[5]

Natural Sources:

Anigorufone is a naturally occurring 9-phenylphenalenone first isolated from the Australian "kangaroo paw" plant, *Anigozanthos rufus*.^[1] It has also been identified in the rhizomes of *Musa acuminata* (a species of banana), where it functions as a phytoalexin, a compound synthesized in response to pathogen attack.^{[1][6]} Phenylphenalenones like **Anigorufone** are characteristic of the plant family Haemodoraceae.^[7]

Quantitative Data

While specific quantitative data for **Anigorufone** is noted to be scarce in the literature, the following tables summarize its reported biological activities.^[1]

Table 1: Nematocidal Activity of **Anigorufone** against *Radopholus similis*

Time (hours)	IC ₅₀ (µg/mL)
24	59
72	23

Data from in vitro bioassays measuring nematode motility.^[3]

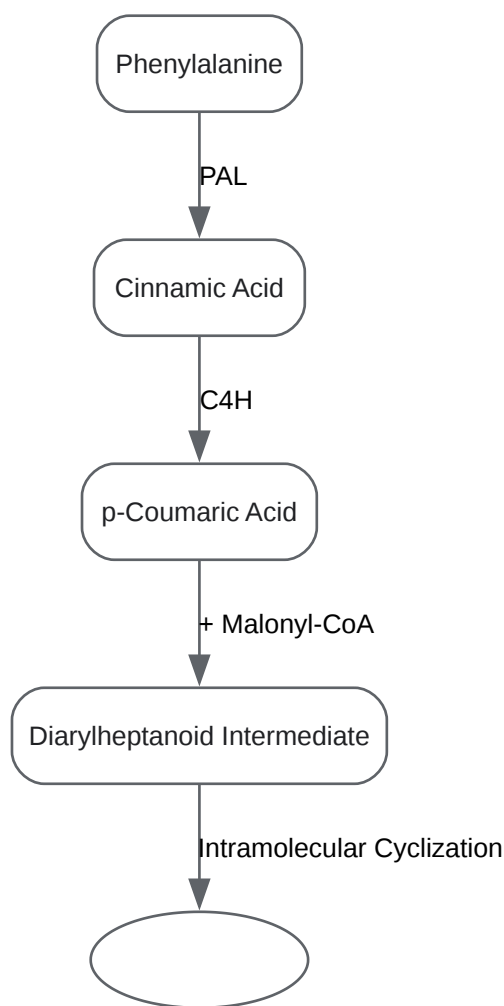
Table 2: Leishmanicidal Activity of **Anigorufone**

Leishmania Species	EC ₅₀ (µg/mL)
<i>Leishmania donovani</i>	33.5 - 59.6
<i>Leishmania infantum</i>	33.5 - 59.6

Effective concentrations against different strains of *Leishmania*.^[3]

Biosynthesis

Anigorufone is synthesized via the phenylpropanoid pathway. The core structure is formed from the condensation of two molecules derived from cinnamic acid and p-coumaric acid, proceeding through a diarylheptanoid intermediate which then cyclizes to form the phenalenone nucleus.^[1]



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Proposed biosynthetic pathway of **Anigorufone**.

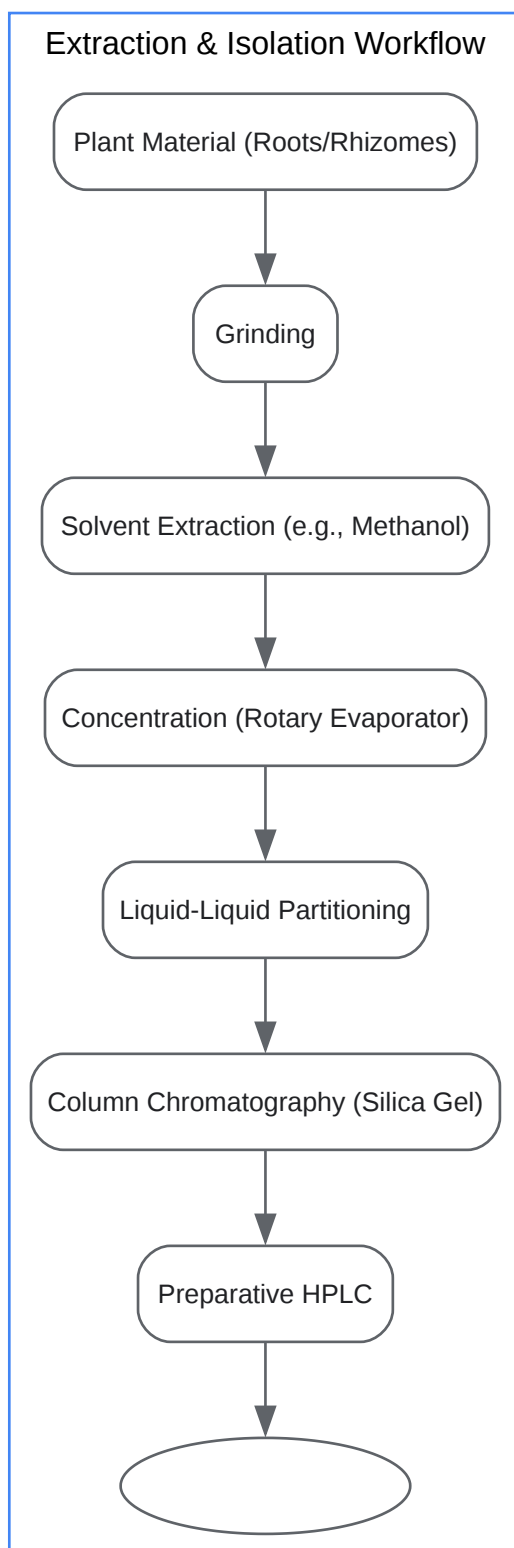
Experimental Protocols

Extraction and Isolation of Phenylphenalenones (Generalized Protocol)

This protocol is a generalized procedure based on methods reported for the isolation of phenylphenalenones from plant sources like those in the Haemodoraceae family.^[1]

- Plant Material Preparation:
 - Collect fresh roots and rhizomes.

- Wash thoroughly to remove debris.
- Air-dry the material in a well-ventilated area away from direct sunlight.
- Grind the dried material into a fine powder.[\[1\]](#)
- Extraction:
 - Macerate the powdered plant material with a suitable organic solvent (e.g., methanol or ethanol) at room temperature for 24-48 hours.
 - Repeat the extraction process three times to ensure exhaustive extraction.
 - Combine the extracts and evaporate the solvent under reduced pressure to obtain the crude extract.[\[1\]](#)
- Fractionation:
 - Suspend the crude extract in a water-non-polar solvent mixture (e.g., hexane or dichloromethane).
 - Partition the extract by vigorous shaking and collect the organic and aqueous layers separately.
 - Sequentially partition the aqueous layer with solvents of increasing polarity (e.g., ethyl acetate, butanol).[\[1\]](#)
- Chromatographic Purification:
 - Subject the phenylphenalenone-rich fractions (typically less polar) to column chromatography on silica gel.
 - Elute with a solvent gradient of increasing polarity (e.g., hexane-ethyl acetate).
 - Further purify the collected fractions using preparative High-Performance Liquid Chromatography (HPLC) to isolate pure **Anigorufone**.[\[2\]](#)



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Generalized workflow for extraction and isolation.

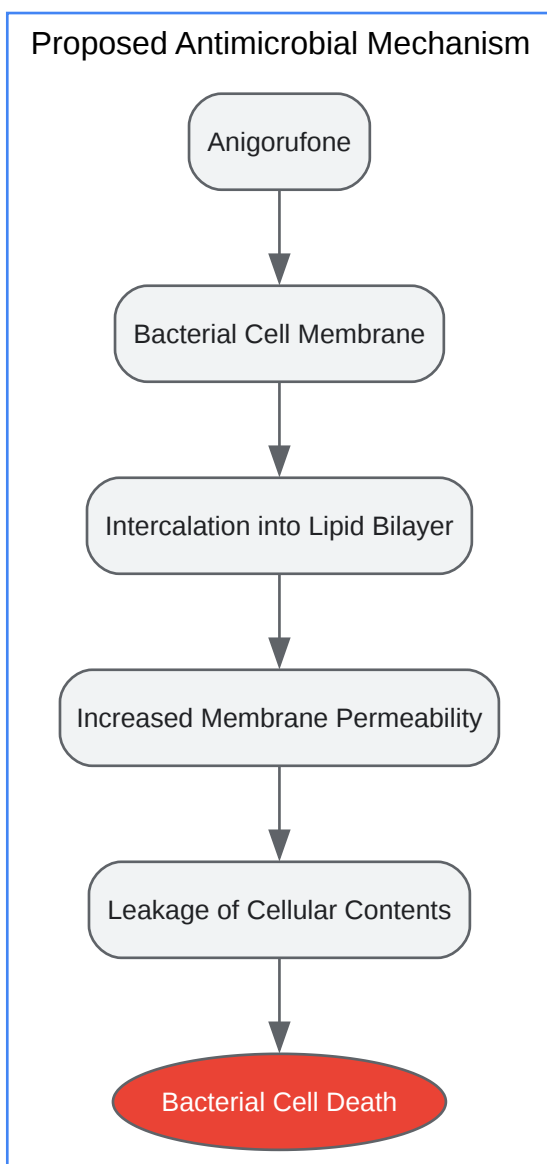
Biological Activity and Mechanism of Action

Anigorufone and related phenylphenalenones exhibit a range of biological activities, most notably antimicrobial effects.[\[1\]](#)

Antimicrobial Activity

These compounds have demonstrated activity against various bacteria and fungi.[\[1\]](#)

- **Antibacterial Mechanism:** The proposed mechanism of antibacterial action involves the disruption of the bacterial cell membrane. The lipophilic nature of the phenylphenalenone structure allows it to intercalate into the lipid bilayer, leading to increased membrane permeability, leakage of cellular contents, and ultimately cell death.[\[1\]](#)
- **Antifungal Mechanism:** For antifungal activity, a photodynamic mode of action is proposed. Upon light absorption, these compounds can act as photosensitizers, leading to the production of highly reactive singlet oxygen. This singlet oxygen can then damage essential cellular components like DNA, proteins, and lipids, resulting in fungal cell death.[\[8\]](#)



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Proposed mechanism of antibacterial action.

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